

2-Phenylnicotinic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Phenylnicotinic acid**

Cat. No.: **B1361065**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling guidelines for **2-Phenylnicotinic acid** (CAS RN: 33421-39-5). The information contained herein is intended for qualified individuals in research and development settings. All users should be familiar with standard laboratory safety practices and should consult the full Safety Data Sheet (SDS) before handling this chemical.

Chemical Identification and Physical Properties

2-Phenylnicotinic acid, also known as 2-phenylpyridine-3-carboxylic acid, is a pyridine derivative. Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ NO ₂	[1]
Molecular Weight	199.21 g/mol	[1]
CAS Number	33421-39-5	[1] [2] [3]
Appearance	White to light yellow powder/crystal	[2]
Melting Point	167.0 - 171.0 °C	[2]
Boiling Point	357.3 ± 22.0 °C at 760 mmHg	[3]
Solubility	No quantitative data available. Generally, nicotinic acid derivatives have limited solubility in water.	

Hazard Identification and GHS Classification

2-Phenylnicotinic acid is classified as a hazardous substance. The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. [4]
Serious Eye Irritation	2A	H319: Causes serious eye irritation. [4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Signal Word: Warning

Pictogram:

- GHS07: Exclamation Mark

Toxicological Information

There is currently no publicly available quantitative toxicological data (e.g., LD50, LC50) specific to **2-Phenylnicotinic acid**. It is recommended to handle this compound with the assumption of potential toxicity based on its hazard classification.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

4.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.

4.3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

4.4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow these procedures:

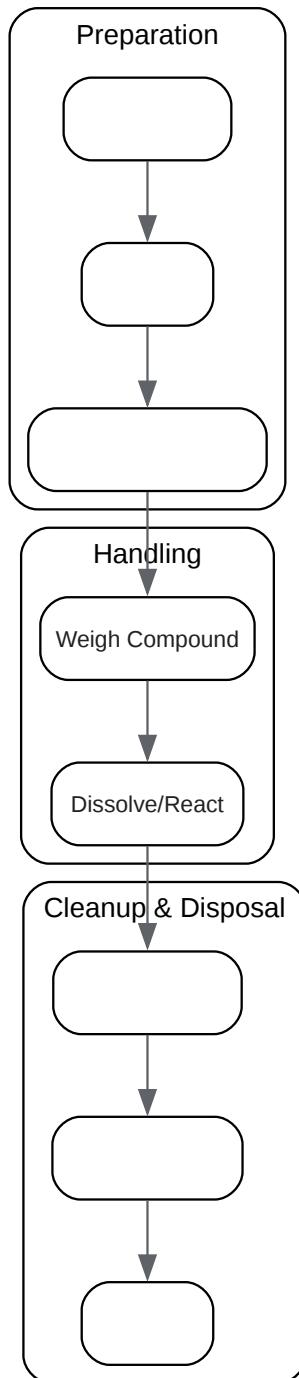
- Small Spills:
 - Wear appropriate PPE.
 - Carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a labeled, sealed container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.

- Large Spills:
 - Evacuate the area.
 - Prevent further leakage or spillage if safe to do so.
 - Contact emergency services and the institutional safety office.

Experimental Protocols

While specific experimental protocols for the safety assessment of **2-Phenylnicotinic acid** are not publicly available, a general workflow for handling this type of compound in a research setting is outlined below.

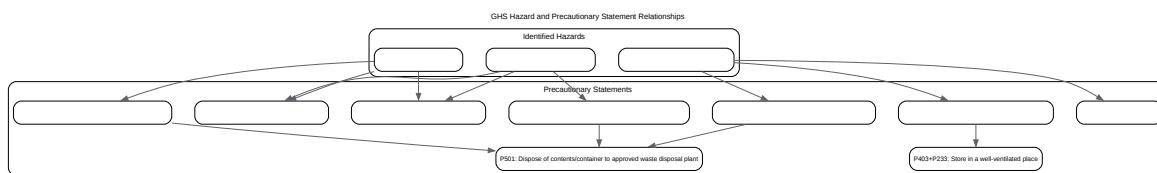
General Workflow for Handling 2-Phenylnicotinic Acid

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General Handling Workflow

Hazard and Precautionary Relationships

The following diagram illustrates the logical flow from hazard identification to the necessary precautionary actions for **2-Phenylnicotinic acid**.



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Hazard and Precautionary Logic

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). Users are responsible for conducting their own risk assessments and implementing appropriate safety measures.

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